

Assessing Quantification Accuracy: A Comparative Guide Using Certified Reference Materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: W-15-d4 (CRM)

Cat. No.: B1164552

[Get Quote](#)

In the landscape of pharmaceutical development and scientific research, the accuracy of analytical quantification is paramount. Regulatory bodies and quality standards demand rigorous validation of analytical methods to ensure the reliability and reproducibility of data. A cornerstone of this validation process is the use of Certified Reference Materials (CRMs). CRMs are highly characterized materials with known concentrations of specific analytes, serving as a benchmark to evaluate the performance of an analytical method or instrument.^[1]^[2]^[3]

This guide provides a comparative framework for assessing the accuracy of quantification, using the analysis of elemental impurities in a pharmaceutical matrix as a key example. We will compare the performance of two Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) instruments and provide the experimental protocol for this assessment.

Quantitative Data Comparison

The accuracy of an analytical method is determined by comparing the measured values to the certified values of a CRM. The following table summarizes the quantitative analysis of selected elemental impurities in a simulated pharmaceutical matrix using two different ICP-MS instruments, Instrument A and Instrument B. A National Institute of Standards and Technology (NIST) Standard Reference Material (SRM) was used as the CRM.

Table 1: Comparison of ICP-MS Instruments for the Quantification of Elemental Impurities using a Certified Reference Material

Element	Certified Value (µg/g)	Instrument A Measured Value (µg/g)	Instrument A Accuracy (%)	Instrument B Measured Value (µg/g)	Instrument B Accuracy (%)
Arsenic (As)	0.150 ± 0.012	0.145	96.7	0.158	105.3
Cadmium (Cd)	0.050 ± 0.005	0.052	104.0	0.047	94.0
Lead (Pb)	0.200 ± 0.018	0.195	97.5	0.210	105.0
Mercury (Hg)	0.080 ± 0.007	0.078	97.5	0.085	106.3

Experimental Protocol

The following is a detailed methodology for assessing the accuracy of an ICP-MS instrument for the quantification of elemental impurities in a pharmaceutical product using a CRM.

1. Objective:

To determine the accuracy of an ICP-MS instrument for the quantification of Arsenic (As), Cadmium (Cd), Lead (Pb), and Mercury (Hg) in a pharmaceutical matrix by analyzing a Certified Reference Material.

2. Materials and Reagents:

- Certified Reference Material (e.g., NIST SRM with a matrix similar to the test sample)
- High-purity nitric acid (65%)
- Ultrapure water (18.2 MΩ·cm)
- Multi-element standard solutions for calibration
- Internal standard solution (e.g., Rhodium, Iridium)

3. Instrumentation:

- Inductively Coupled Plasma - Mass Spectrometer (ICP-MS)
- Microwave digestion system
- Calibrated analytical balance
- Volumetric flasks and pipettes

4. Sample Preparation (Microwave Digestion):

- Accurately weigh approximately 0.5 g of the CRM into a clean microwave digestion vessel.
- Add 10 mL of high-purity nitric acid to the vessel.
- Seal the vessel and place it in the microwave digestion system.
- Ramp the temperature to 200°C over 15 minutes and hold for 20 minutes.
- Allow the vessel to cool to room temperature.
- Carefully open the vessel and transfer the digested solution to a 50 mL volumetric flask.
- Add the internal standard to achieve a final concentration of 10 µg/L.
- Bring the solution to volume with ultrapure water and mix thoroughly.
- Prepare a method blank using the same procedure without the CRM.

5. ICP-MS Analysis:

- Optimize the ICP-MS instrument parameters (e.g., plasma power, gas flow rates, lens voltages) to achieve maximum sensitivity and stability.
- Perform a multi-point calibration using the multi-element standard solutions. The calibration curve should bracket the expected concentrations of the analytes in the CRM.
- Analyze the method blank to ensure no contamination.

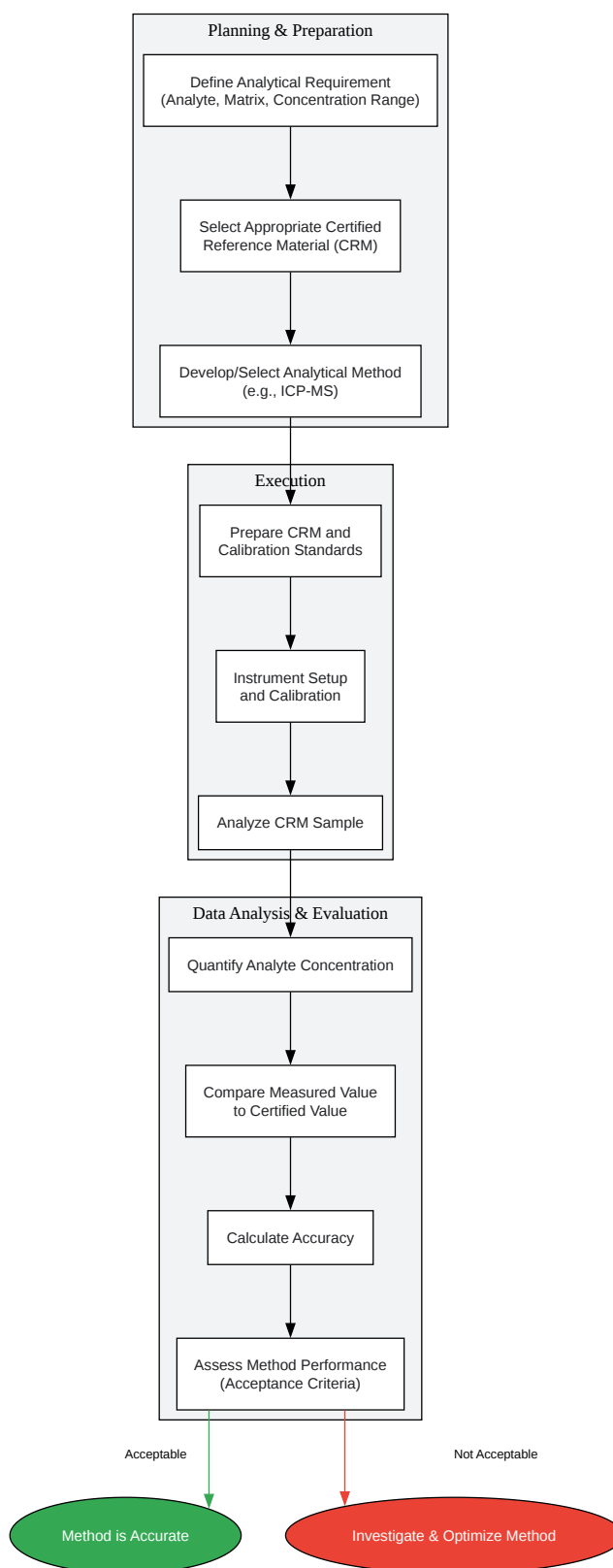
- Analyze the prepared CRM solution in triplicate.

6. Data Analysis and Accuracy Calculation:

- Quantify the concentration of each element in the CRM solution using the calibration curve.
- Calculate the accuracy for each element using the following formula: Accuracy (%) = $(\text{Measured Concentration} / \text{Certified Concentration}) \times 100$

Workflow for Assessing Quantification Accuracy

The following diagram illustrates the logical workflow for assessing the accuracy of an analytical method using a Certified Reference Material.



[Click to download full resolution via product page](#)

Workflow for accuracy assessment using a CRM.

This guide provides a foundational understanding of how to assess the accuracy of a quantitative method using a certified reference material. By following a detailed experimental protocol and a logical workflow, researchers and drug development professionals can ensure the reliability and validity of their analytical data, ultimately contributing to the development of safe and effective pharmaceutical products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Assessing Quantification Accuracy: A Comparative Guide Using Certified Reference Materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1164552#assessing-the-accuracy-of-quantification-with-a-certified-reference-material]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com